

# Application Notes and Protocols: Fluorescent Red NIR 880 for Photothermal Therapy

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

Photothermal therapy (PTT) is a promising, minimally invasive cancer treatment modality that utilizes photothermal agents (PTAs) to convert near-infrared (NIR) light into localized heat, leading to the ablation of tumor cells. The NIR-I window (700-900 nm) is particularly advantageous for PTT due to the deeper tissue penetration of light in this range. "Fluorescent red NIR 880" refers to a class of organic small molecule dyes that exhibit strong absorption around 880 nm, making them excellent candidates for PTT applications. This document provides detailed application notes and protocols for the utilization of these dyes, with a specific focus on a representative molecule, 3TT-IC-4CI, for photothermal therapy. These agents can be encapsulated within nanoparticles to improve their stability, biocompatibility, and tumor-targeting capabilities.

# Properties of Fluorescent Red NIR 880 (Exemplified by 3TT-IC-4CI)

Organic small molecule dyes with absorption maxima around 880 nm offer several advantages for photothermal therapy. When encapsulated in nanoparticles, a significant red shift in the absorption spectrum is often observed due to  $\pi$ - $\pi$  stacking, which enhances their absorption at the 880 nm wavelength, ideal for deep tissue penetration.[1]



Table 1: Physicochemical Properties of 3TT-IC-4Cl Nanoparticles (TNPs)

Property	Value	Reference
Mean Diameter	~150 nm	[2]
Absorption Peak (in CHCl3)	772 nm	[1]
Fluorescence Peak (in CHCl3)	~840 nm	[1]
Absorption Peak (Aqueous TNPs)	874 nm	[1]

### **Experimental Protocols**

## Protocol 1: Formulation of NIR 880-Loaded Nanoparticles

This protocol describes the encapsulation of a hydrophobic NIR 880 dye, such as 3TT-IC-4Cl, into an amphiphilic block copolymer using the nanoprecipitation method. Folic acid (FA) can be conjugated to the polymer for targeted delivery to cancer cells overexpressing the foliate receptor.

#### Materials:

- Fluorescent red NIR 880 dye (e.g., 3TT-IC-4Cl)
- Amphiphilic block copolymer (e.g., FA-PEG-PBLA10)
- Tetrahydrofuran (THF)
- Dimethyl sulfoxide (DMSO)
- Deionized water
- Dialysis tubing (MWCO 3.5 kDa)
- Lyophilizer

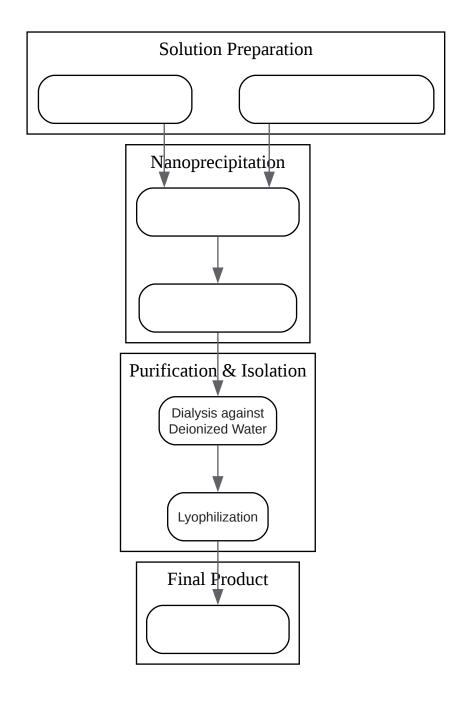


#### Procedure:

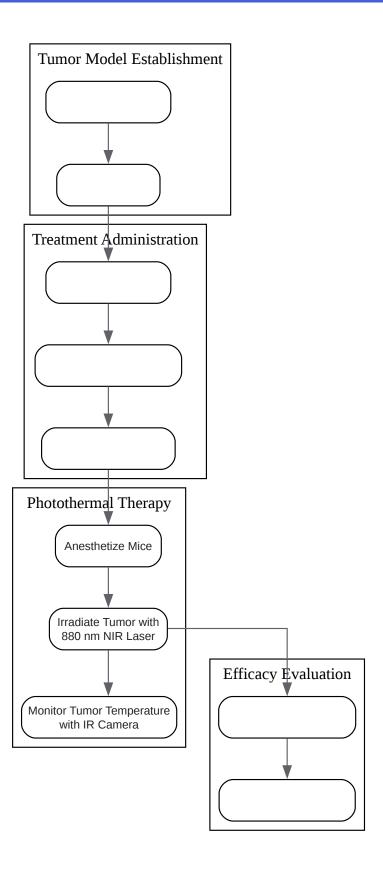
- Dissolve the NIR 880 dye and the amphiphilic block copolymer in a mixture of THF and DMSO.
- Add deionized water dropwise to the organic solution while stirring vigorously to induce nanoprecipitation.
- Transfer the resulting nanoparticle suspension to dialysis tubing.
- Dialyze against deionized water for 24-48 hours to remove the organic solvents.
- Collect the nanoparticle suspension from the dialysis tubing.
- Lyophilize the suspension to obtain the nanoparticle powder.
- Store the lyophilized nanoparticles at 4°C for future use.

Diagram 1: Nanoparticle Formulation Workflow

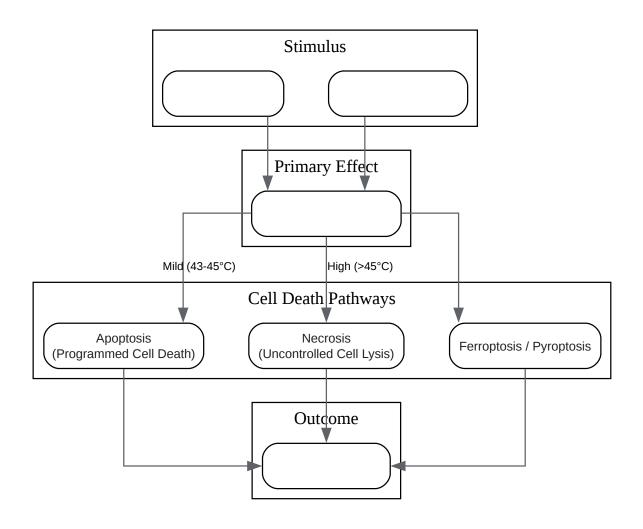












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#### References

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